

stability and storage conditions for 2-Amino-5-iodopyrimidine.

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Compound of Interest

Compound Name: 2-Amino-5-iodopyrimidine

Cat. No.: B074693

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Technical Support Center: 2-Amino-5-iodopyrimidine

Welcome to the technical support guide for **2-Amino-5-iodopyrimidine** (CAS RN: 1445-39-2). This resource is designed for researchers, scientists, and drug development professionals to ensure the stability and proper handling of this compound in your experiments. Here, we address common challenges and questions in a direct Q&A format, grounding our recommendations in established chemical principles and supplier guidelines.

Frequently Asked Questions (FAQs)

Q1: What are the primary storage recommendations for solid 2-Amino-5-iodopyrimidine?

A1: To ensure the long-term stability of solid **2-Amino-5-iodopyrimidine**, it should be stored at 4°C and protected from light.^[1] Some suppliers recommend storing it in a dry, dark place at room temperature. It is crucial to keep the container tightly sealed to prevent moisture absorption and degradation.

Q2: How sensitive is 2-Amino-5-iodopyrimidine to light?

A2: **2-Amino-5-iodopyrimidine** is light-sensitive. Exposure to light can lead to degradation, which may manifest as a color change from its typical cream or pale orange appearance to a

darker shade.^[2] For this reason, it is imperative to store the compound in an opaque or amber vial and to minimize its exposure to ambient light during handling and experimental procedures.

Q3: What is the appearance of high-purity 2-Amino-5-iodopyrimidine, and what do color changes indicate?

A3: High-purity **2-Amino-5-iodopyrimidine** is typically a cream to pale orange powder or crystalline solid.^[2] A noticeable darkening or change in color can be an indicator of degradation, potentially due to exposure to light, air (oxidation), or moisture. If you observe a significant color change, it is advisable to verify the compound's purity before use, for example, by measuring its melting point, which for the pure compound is in the range of 218-227°C.^{[2][3]}

Q4: Is 2-Amino-5-iodopyrimidine hygroscopic?

A4: While not explicitly classified as highly hygroscopic, like many amine-containing compounds, **2-Amino-5-iodopyrimidine** can absorb moisture from the atmosphere. This can affect its stability and reactivity. Therefore, it is best practice to store it in a desiccator or a controlled low-humidity environment and to handle it quickly in a dry, inert atmosphere when possible.

Troubleshooting Guide

This section addresses specific issues that may arise during the use of **2-Amino-5-iodopyrimidine** in your experiments.

Scenario 1: Inconsistent Reaction Yields in Suzuki or Sonogashira Coupling Reactions.

- Problem: You are experiencing variable or lower-than-expected yields in cross-coupling reactions where **2-Amino-5-iodopyrimidine** is a key substrate.
- Potential Cause: The primary suspect is the degradation of the **2-Amino-5-iodopyrimidine** starting material. The carbon-iodine bond is susceptible to cleavage, and the amino group can be a site for oxidation, especially with prolonged exposure to air and light.
- Troubleshooting Workflow:

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Caption: Troubleshooting workflow for inconsistent reaction yields.

- Detailed Steps:
 - Purity Verification: Before use, check the appearance of your **2-Amino-5-iodopyrimidine**. If it has darkened, consider it suspect. If possible, confirm its purity via techniques like NMR or HPLC.
 - Handling Protocol: When weighing and adding the reagent to your reaction, do so under an inert atmosphere (e.g., nitrogen or argon) to minimize exposure to air and moisture.
 - Solvent Preparation: Ensure that solvents used in the reaction are thoroughly degassed to remove dissolved oxygen, which can contribute to the degradation of organometallic catalysts and starting materials.

Scenario 2: Solubility Issues or Incomplete Dissolution.

- Problem: You are having difficulty dissolving **2-Amino-5-iodopyrimidine** in your chosen reaction solvent, even though it has been reported to be soluble.
- Potential Cause: The presence of insoluble impurities resulting from degradation could be the cause. Alternatively, the choice of solvent may not be optimal for the specific reaction conditions.
- Troubleshooting Steps:
 - Solvent Selection: While soluble in many common organic solvents, its solubility can be influenced by temperature and the presence of other reagents. Consider gentle warming or sonication to aid dissolution.
 - Small-Scale Test: Before committing to a large-scale reaction, perform a small-scale solubility test with a fresh sample of **2-Amino-5-iodopyrimidine** in your chosen solvent.
 - Filtration: If minor insoluble particulates are observed, and you have confirmed the bulk material is of high purity, you may consider dissolving the compound in a suitable solvent and filtering the solution before adding it to the reaction mixture.

Quantitative Data Summary

Parameter	Recommended Condition	Rationale & References
Storage Temperature	4°C or Room Temperature (supplier dependent)	To minimize thermal degradation.[1]
Light Exposure	Protect from light	The compound is photosensitive and can degrade upon exposure.[1]
Atmosphere	Tightly sealed container, preferably in a dry environment	To prevent moisture absorption and oxidation.
Appearance	Cream to pale orange powder/flakes	Color change can indicate degradation.[2]
Melting Point	218-227 °C	A broad or depressed melting point suggests impurities.[2][3]

Experimental Protocols

Protocol 1: Proper Handling and Weighing of 2-Amino-5-iodopyrimidine

This protocol minimizes exposure to atmospheric contaminants.

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